

Application Notes and Protocols for the Analysis of 10-methylNonadecanoyl-CoA

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Compound of Interest

Compound Name: **10-methylNonadecanoyl-CoA**

Cat. No.: **B15549922**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analytical characterization of **10-methylNonadecanoyl-CoA**, a branched-chain fatty acyl-CoA. The information is intended for researchers in metabolic disease, drug development, and lipid biochemistry. The methodologies described are based on established principles for the analysis of long-chain and branched-chain acyl-CoAs.

Introduction

10-methylNonadecanoyl-CoA is a branched-chain fatty acyl-coenzyme A (BCFA-CoA) that may play a role in various metabolic pathways. BCFAs are found in bacteria, ruminant products, and human infants, where they are components of cell membranes and may influence gut microbiota development.^[1] In drug development, understanding the metabolism of such lipids is crucial, as alterations in acyl-CoA pools can be indicative of metabolic disorders or drug-induced metabolic shifts.^{[2][3]} The accurate quantification and characterization of specific acyl-CoAs like **10-methylNonadecanoyl-CoA** are therefore essential for advancing research in these areas.

These application notes provide a framework for the synthesis, purification, and analysis of **10-methylNonadecanoyl-CoA**, enabling researchers to establish a reliable analytical standard for their investigations.

Physicochemical Properties and Handling

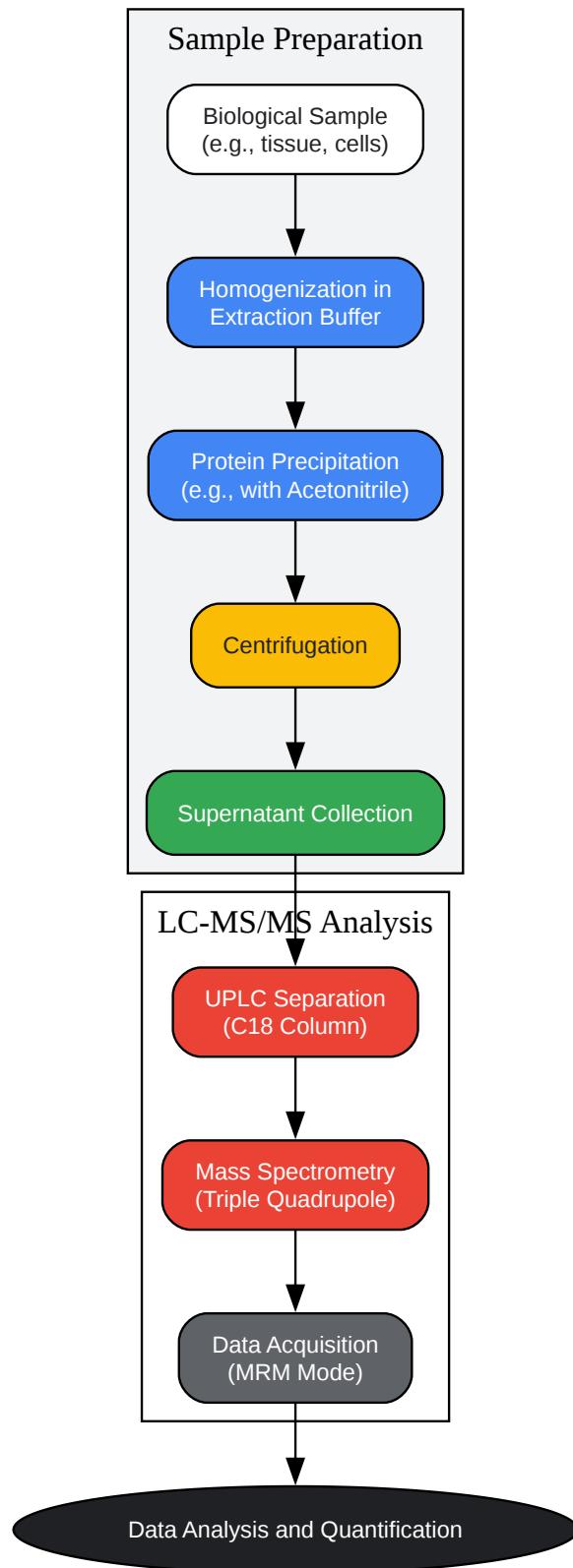
Proper handling and storage of **10-methylnonadecanoyl-CoA** are critical to maintain its integrity. Due to the inherent instability of the thioester bond, precautions should be taken to minimize degradation.

Property	Recommendation
Storage Temperature	Store at -80°C in a desiccated environment.
Solvent	For long-term storage, dissolve in an acidic buffer (e.g., 10 mM sodium phosphate, pH 6.0) or an organic solvent such as methanol.
Handling	Avoid repeated freeze-thaw cycles. Aliquot into single-use vials. Use on ice.
pH Stability	The thioester bond is susceptible to hydrolysis, especially at alkaline pH. Maintain solutions at a slightly acidic to neutral pH.

Synthesis and Purification of **10-methylnonadecanoyl-CoA**

As a commercial standard for **10-methylnonadecanoyl-CoA** is not readily available, *de novo* synthesis is often required. The following protocol is a generalized method adapted from established procedures for synthesizing other acyl-CoAs.^[4]

Synthesis Workflow



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